

A Comprehensive Technical Guide to (4-Bromophenyl)(diphenyl)methanol

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Compound of Interest

Compound Name: (4-Bromophenyl)
(diphenyl)methanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(4-Bromophenyl)(diphenyl)methanol**, a versatile chemical intermediate with significant applications in organic synthesis and pharmaceutical development. The document details its chemical identity, physicochemical properties, synthesis protocols, and its role as a precursor in the development of therapeutic agents.

Chemical Identity and Physicochemical Properties

(4-Bromophenyl)(diphenyl)methanol, also known by synonyms such as p-Bromobenzhydrol and 4-Bromobenzhydrol, is an alcohol derivative of diphenylmethane.^{[1][2][3]} Its chemical structure features a central carbon atom bonded to a hydroxyl group, a phenyl group, and a 4-bromophenyl group. The presence of the bromine atom and the hydroxyl group makes it a valuable building block for creating more complex molecules through various chemical reactions.

Table 1: Chemical Identifiers for **(4-Bromophenyl)(diphenyl)methanol**

Identifier	Value
IUPAC Name	(4-Bromophenyl)(phenyl)methanol[1]
CAS Number	29334-16-5[1][4]
Molecular Formula	C ₁₃ H ₁₁ BrO[1][5]
Molecular Weight	263.13 g/mol [2][5]
MDL Number	MFCD00016851[4][6]

Table 2: Physicochemical Properties of **(4-Bromophenyl)(diphenyl)methanol**

Property	Value
Physical State	Solid (White to light yellow)[2]
Melting Point	63-67 °C[2]
Boiling Point	381.5 °C at 760 mmHg[2]
Purity	Typically ≥95%[2]
Storage	Room Temperature, sealed in a dry environment[2][4]

Synthesis and Experimental Protocols

The synthesis of **(4-Bromophenyl)(diphenyl)methanol** can be achieved through several established organic chemistry methods. A common and effective approach is the Grignard reaction. This involves the reaction of a Grignard reagent with a suitable carbonyl compound. Two primary pathways for this synthesis are outlined below.

Experimental Protocol: Grignard Synthesis of **(4-Bromophenyl)(diphenyl)methanol** (Pathway 1)

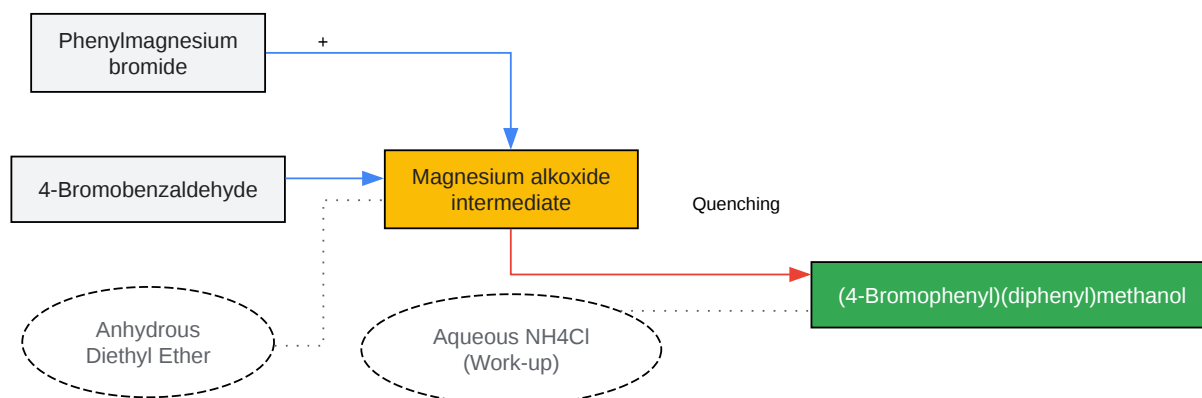
This protocol describes the synthesis starting from 4-bromobenzaldehyde and phenylmagnesium bromide.

Materials:

- 4-Bromobenzaldehyde
- Magnesium turnings
- Bromobenzene
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for anhydrous reactions

Procedure:

- **Preparation of Phenylmagnesium Bromide (Grignard Reagent):** In a flame-dried, three-necked flask equipped with a dropping funnel, condenser, and a nitrogen inlet, magnesium turnings are placed in anhydrous diethyl ether. A solution of bromobenzene in anhydrous diethyl ether is added dropwise to initiate the reaction. The mixture is stirred until the magnesium is consumed.
- **Reaction with 4-Bromobenzaldehyde:** A solution of 4-bromobenzaldehyde in anhydrous diethyl ether is added dropwise to the freshly prepared phenylmagnesium bromide solution at 0 °C. The reaction mixture is then allowed to warm to room temperature and stirred for several hours.
- **Quenching and Work-up:** The reaction is carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The resulting crude product can be purified by recrystallization or column chromatography to yield **(4-Bromophenyl)(diphenyl)methanol**.



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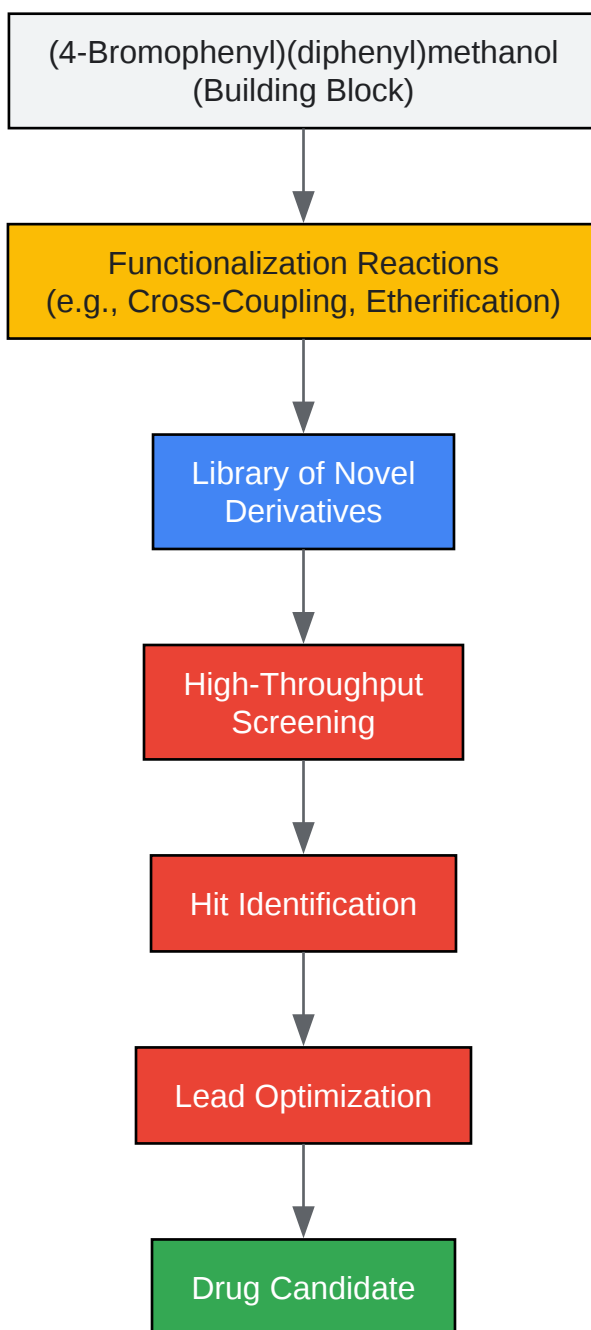
Caption: Grignard synthesis of **(4-Bromophenyl)(diphenyl)methanol**.

Applications in Drug Development and Research

Diphenylmethanol and its derivatives are crucial scaffolds in medicinal chemistry.^[7] They serve as key building blocks for a variety of pharmaceuticals, including antihistamines, antiallergenic agents, and antihypertensive agents.^[7] The benzhydryl group, a core component of **(4-Bromophenyl)(diphenyl)methanol**, is present in numerous histamine H1 antagonists like diphenylhydramine.^[7]

The presence of a bromine atom on one of the phenyl rings provides a reactive handle for further functionalization through cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira reactions). This allows for the introduction of diverse chemical moieties, enabling the exploration of a broad chemical space in drug discovery programs. For instance, the bromophenyl group is a feature in potent therapeutic agents like Macitentan, a dual endothelin receptor antagonist.^[8] This highlights the utility of the (4-bromophenyl) motif in designing molecules with specific pharmacological profiles.

The general workflow for utilizing **(4-Bromophenyl)(diphenyl)methanol** as a synthetic intermediate in drug discovery is depicted below.



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Caption: Role as an intermediate in drug discovery.

In conclusion, **(4-Bromophenyl)(diphenyl)methanol** is a valuable and versatile chemical compound. Its well-defined properties and accessible synthesis routes, combined with its utility as a synthetic intermediate, make it a compound of significant interest for researchers and professionals in the fields of organic synthesis and pharmaceutical sciences.

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